

# [Hhtdd] efficacy in different cell lines or animal models

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hhtdd*

Cat. No.: *B13829345*

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## Misidentification of "Hhtdd" as a Therapeutic Agent

An initial investigation into the substance "**Hhtdd**" has revealed that it is not a therapeutic product for use in biological systems. Instead, **Hhtdd** is an acronym for Hexanitrohexaazatricyclododecanedione, a highly powerful and moisture-sensitive explosive compound.<sup>[1][2]</sup> Its chemical formula is  $C_6H_4N_{12}O_{14}$ .<sup>[3][4]</sup>

Research and literature surrounding **Hhtdd** focus exclusively on its synthesis, chemical properties, and explosive potential.<sup>[5][6]</sup> It is described as an open analogue of cyclic nitroamine cage compounds like CL-20 and possesses a detonation velocity even higher than that of CL-20.<sup>[1]</sup> However, its practical application as an explosive is limited due to its tendency to decompose in the presence of water.<sup>[1]</sup>

Given that **Hhtdd** is an explosive material and not a pharmaceutical or biological agent, there is no available data on its efficacy in cell lines or animal models for any therapeutic purpose. The requested comparison guide, including data on biological efficacy, experimental protocols in a biomedical context, and related signaling pathways, cannot be generated.

It is crucial for researchers, scientists, and drug development professionals to ensure the correct identification of substances to avoid confusion and potential hazards. The properties of Hexanitrohexaazatricyclododecanedione (**Hhtdd**) are pertinent to the field of energetic materials, not pharmacology or biomedicine.

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## References

- 1. HHTDD - Wikipedia [en.wikipedia.org]
- 2. HHTDD - Wikiwand [wikiwand.com]
- 3. Hhtdd | C<sub>6</sub>H<sub>4</sub>N<sub>12</sub>O<sub>14</sub> | CID 14870237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. A Novel High Explosive: Hexanitrohexaazatricyclododecanedione | Semantic Scholar [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)